Technical Monograph: N-benzyl-2-hydroxypropanamide[1][2]

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Compound of Interest	
Compound Name:	*N-benzyl-2-hydroxypropanamide*
CAS No.:	*6295-31-4*
Cat. No.:	*B3055068*

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Executive Summary

N-benzyl-2-hydroxypropanamide (CAS: 6295-31-4) is a pivotal chiral building block and amide intermediate used in organic synthesis and medicinal chemistry.[1][2] Structurally composed of a lactate moiety coupled to a benzylamine group, it serves as a robust scaffold for asymmetric synthesis, particularly in the generation of

-amino acids and as a reference standard for N-benzyl carboxamide derivatives. This guide provides a definitive technical profile, including validated identifiers, synthesis protocols, and spectral characterization data.

Part 1: Chemical Identity & Informatics[4]

Core Identifiers

The following identifiers are verified for the racemic mixture. For stereospecific applications, the (S)-enantiomer (derived from L-lactate) is the most common synthetic target.

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Identifier	Value
Common Name	N-benzyl-2-hydroxypropanamide
Synonyms	N-benzyl-lactamide; 2-hydroxy-N-(phenylmethyl)propanamide
CAS Number	6295-31-4
Molecular Formula	
Molecular Weight	179.22 g/mol
SMILES (Racemic)	CC(O)C(=O)NCc1ccccc1
SMILES (2S-Isomer)	CC(=O)NCc1ccccc1
InChIKey	SYZQHWOGYNEXNG-UHFFFAOYSA-N

Structural Visualization

The compound consists of a 2-hydroxypropanoyl group linked via an amide bond to a benzyl moiety.[1][2][3] The C2 carbon of the propanoyl chain is a chiral center.

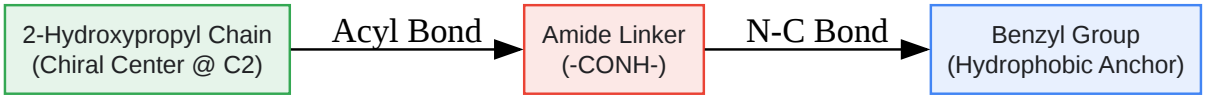


Fig 1. Functional Group Segmentation of N-benzyl-2-hydroxypropanamide

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Part 2: Synthetic Pathways

Primary Synthesis: Aminolysis of Ethyl Lactate

The most robust and atom-economical route involves the direct aminolysis of ethyl lactate with benzylamine. This method avoids harsh coupling reagents (like DCC/EDC) and can be performed under solvent-free conditions or in green solvents like ethanol.

Reaction Scheme

Experimental Protocol

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Objective: Synthesis of (S)-**N-benzyl-2-hydroxypropanamide** on a 10 mmol scale.

- Reagents:
  - Ethyl (S)-lactate (1.14 mL, 10 mmol)[4]
  - Benzylamine (1.41 mL, 10 mmol)[4]
  - Solvent: None (Neat) or Ethanol (5 mL)
- Procedure:
  - Step 1: Charge a round-bottom flask with benzylamine and ethyl lactate.
  - Step 2: Heat the mixture to reflux (approx. 100°C if neat, 80°C if in EtOH) for 12–24 hours. Monitor by TLC (50% EtOAc/Hexanes).[4]
  - Step 3: Cool the reaction mixture to room temperature.
  - Step 4 (Workup): Remove volatiles (ethanol byproduct) under reduced pressure.
  - Step 5 (Purification): Purify the crude residue via flash column chromatography on silica gel (Eluent: 30–50% EtOAc in Hexanes).
- Yield: Expect 70–94% yield as a colorless oil.

Process Logic Diagram

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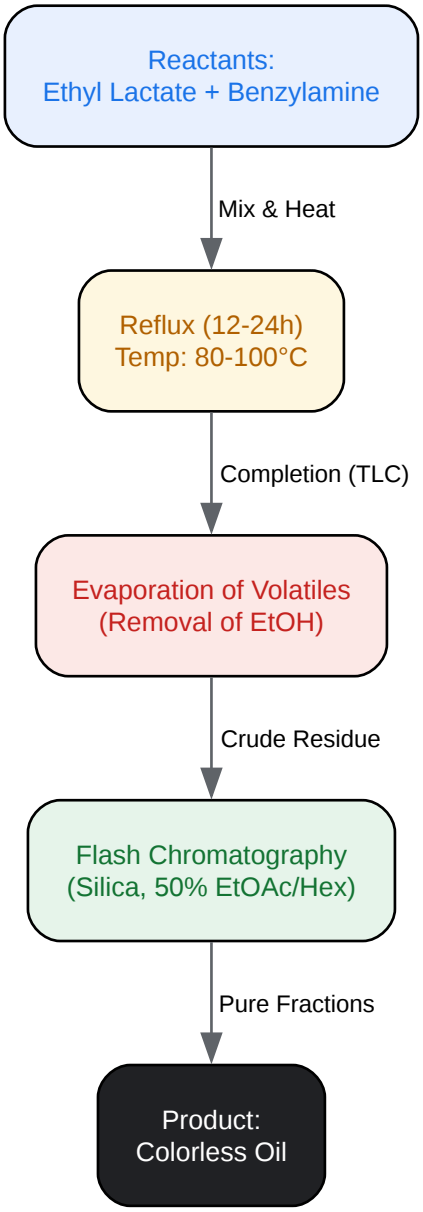


Fig 2. Synthetic Workflow for Aminolysis of Ethyl Lactate

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Part 3: Physicochemical & Spectral Properties[8]

Physical Data

Unlike its phenylacetamide analogs (which are typically solids), **N-benzyl-2-hydroxypropanamide** is often isolated as a viscous oil or low-melting solid depending on purity and enantiomeric excess.

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Property	Value
Physical State	Colorless Oil to Waxy Solid
Density	~1.126 g/cm³
Boiling Point	~393.7°C (at 760 mmHg)
Flash Point	~192°C
Solubility	Soluble in MeOH, EtOH, CHCl3, EtOAc; Low solubility in Hexanes

Analytical Characterization (NMR)

The following data represents the (S)-enantiomer in

.

- NMR (400 MHz,

  ):
  - 7.34–7.23 (m, 5H, Ar-H)
  - 6.97 (br s, 1H, NH)[4]
  - 4.42 (d,

    Hz, 2H, N-CH

    -Ph)[4]
  - 4.24 (q,

    Hz, 1H, CH-OH)[4]
  - 1.42 (d,

    Hz, 3H, CH

)[4]

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- Interpretation:
  - The doublet at 1.42 ppm and quartet at 4.24 ppm confirm the intact lactate backbone.
  - The benzylic protons appear as a doublet due to coupling with the NH proton (or diastereotopic splitting if restricted rotation exists, though usually a doublet).

Part 4: Applications in Research

Chiral Auxiliary in Asymmetric Synthesis

N-benzyl-2-hydroxypropanamide serves as a chiral scaffold.[3] The free hydroxyl group allows for the formation of rigid transition states (via chelation) when used to direct the stereochemistry of subsequent reactions, such as the alkylation of enolates to form

-amino acids [1].

Pharmaceutical Intermediate

This compound acts as a structural precursor for various neuroactive agents. While distinct from Lacosamide (which utilizes a serine backbone), N-benzyl-lactamide derivatives are investigated as analogs in anticonvulsant drug discovery programs [2].

Green Chemistry Benchmarking

Due to the efficiency of the ethyl lactate aminolysis, this reaction is frequently used as a benchmark for testing new "green" catalysts (e.g., enzymatic deformylases or novel Lewis acids) intended to form amide bonds without coupling reagents [3].

References

- Note: Utilizes **N-benzyl-2-hydroxypropanamide** as a chiral inductor for synthesizing gamma-amino acids.
- Synthesis and Spectral Data of **N-benzyl-2-hydroxypropanamide** Source:RSC Advances (Supplementary Information) Data: Provides specific 1H NMR shifts and physical state (colorless oil) for the (S)-isomer.
- Catalytic Amidation Methodologies Source:Journal of Organic Chemistry / NIH Context: Discusses the thermodynamic control of amide formation from esters and amines.

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- Chemical Identity and Properties Source:ChemSrc Database Data: CAS 6295-31-4, Density, and Boiling Point data.[2][5]

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